

Protocol for dissolving PF-4800567 for experiments

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Compound of Interest		
Compound Name:	PF-4800567	
Cat. No.:	B610042	Get Quote

Application Notes and Protocols for PF-4800567

Audience: Researchers, scientists, and drug development professionals.

Introduction

PF-4800567 is a potent, cell-permeable, and selective inhibitor of Casein Kinase 1 Epsilon (CK1ε).[1][2] It demonstrates approximately 22-fold greater potency for CK1ε (IC $_{50}$ = 32 nM) over Casein Kinase 1 Delta (CK1δ) (IC $_{50}$ = 711 nM).[3] This selectivity makes **PF-4800567** an invaluable chemical probe for investigating the specific physiological and pathological roles of CK1ε. This kinase is a crucial regulator in several key signaling pathways, including the circadian rhythm and Wnt/β-catenin signaling.[4][5][6] These application notes provide detailed protocols for the proper dissolution and use of **PF-4800567** in experimental settings.

Data Presentation

Table 1: Solubility of PF-4800567



Solvent	Concentration	Method and Remarks
DMSO	40 - 120 mg/mL	For higher concentrations, warming in a 50°C water bath and ultrasonication may be necessary.[3] It is recommended to use fresh, anhydrous DMSO as the compound's solubility can be significantly impacted by hygroscopic DMSO.[1][3]
Ethanol	~1 mg/mL	Standard dissolution.[7]
Dimethylformamide (DMF)	~25 mg/mL	Standard dissolution.[7]
Aqueous Buffers	Sparingly Soluble	For aqueous applications, first dissolve PF-4800567 in DMF to create a stock solution. This stock can then be diluted with the aqueous buffer of choice. A 1:1 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 0.5 mg/mL.[7] It is not recommended to store aqueous solutions for more than one day.[7]

Experimental Protocols Protocol 1: Preparation of Stock Solutions

Objective: To prepare a concentrated stock solution of **PF-4800567** for use in various experiments.

Materials:

• **PF-4800567** powder



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene microcentrifuge tubes

Procedure:

- Allow the vial of PF-4800567 to reach room temperature before opening to prevent condensation.
- Weigh the desired amount of PF-4800567 powder in a sterile microcentrifuge tube using a calibrated analytical balance.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex the tube for 1-2 minutes to facilitate dissolution. If necessary, sonicate the solution in a water bath for 5-10 minutes. For higher concentrations, gentle warming to 37°C can aid dissolution.
- Once the powder is completely dissolved and the solution is clear, aliquot the stock solution into smaller volumes in sterile tubes to minimize freeze-thaw cycles.
- Store the stock solutions at -20°C for short-term storage or -80°C for long-term storage (stable for up to one year).[1]

Protocol 2: Cell-Based Circadian Rhythm Assay

Objective: To assess the effect of **PF-4800567** on the period length of the circadian clock in cultured cells.

Materials:

- Mammalian cells expressing a luciferase reporter driven by a clock gene promoter (e.g., Rat-1 fibroblasts with PER2::Luc)
- Complete cell culture medium
- Dexamethasone for synchronization



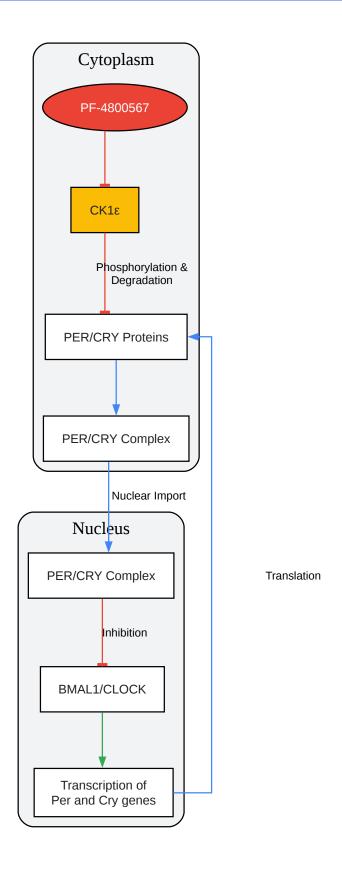
- **PF-4800567** stock solution (in DMSO)
- Vehicle control (DMSO)
- Multi-well plates (white, clear bottom for microscopy)
- Luminometer or a device for long-term bioluminescence recording

Procedure:

- Seed the reporter cells in multi-well plates and grow to confluency.
- Synchronize the cellular clocks by replacing the medium with a medium containing dexamethasone for 2 hours.
- After 2 hours, replace the synchronization medium with fresh, pre-warmed culture medium.
- 24 hours post-synchronization, treat the cells with the desired final concentrations of PF-4800567 (e.g., 0.1 μM, 1 μM, 10 μM) by adding the compound directly to the medium.[1]
- Include a vehicle control group treated with an equivalent volume of DMSO.
- Place the plate in a luminometer and record the bioluminescence signal at regular intervals (e.g., every 10-30 minutes) for at least 6 days.[1][8]
- Analyze the resulting data using appropriate software to determine the period, phase, and amplitude of the circadian rhythm. Compare the parameters of PF-4800567-treated cells to the vehicle control.

Mandatory Visualizations Signaling Pathway Diagrams

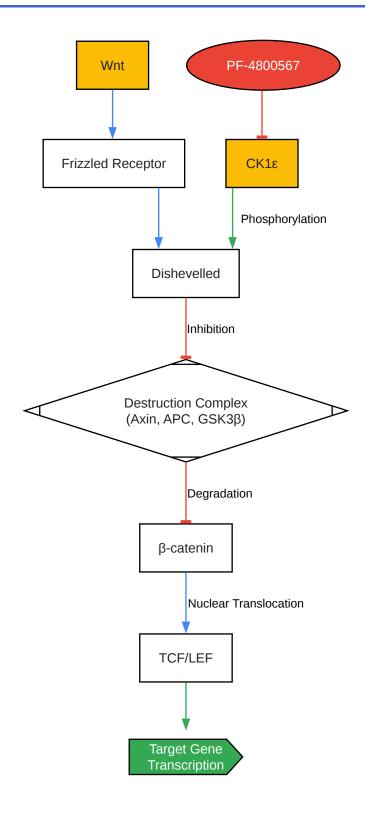




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Caption: Inhibition of CK1s by PF-4800567 in the circadian rhythm pathway.



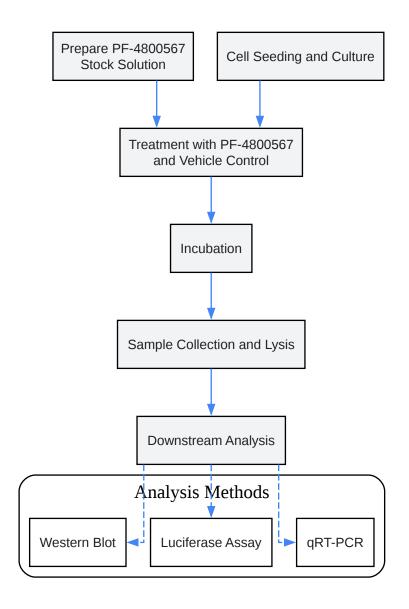


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Caption: Role of CK1ε in Wnt/β-catenin signaling and its inhibition by **PF-4800567**.

Experimental Workflow Diagram





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Caption: General workflow for cell-based experiments using **PF-4800567**.

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